

Essential Safety and Handling Guide for 1,1-Cyclohexanediactic Acid (CDA)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CDA-IN-2

Cat. No.: B11667268

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Disclaimer: The identity of the compound "**CDA-IN-2**" could not be definitively established through available resources. The following information pertains to 1,1-Cyclohexanediactic acid (CAS No. 4355-11-7), a compound sometimes referred to as "CDA." Researchers and scientists must verify the identity of their specific compound and consult the corresponding Safety Data Sheet (SDS) before handling.

This guide provides essential safety protocols, handling procedures, and disposal plans for 1,1-Cyclohexanediactic acid, designed for drug development professionals and laboratory researchers.

I. Hazard Identification and Safety Summary

1,1-Cyclohexanediactic acid is classified as a hazardous chemical. All personnel should be thoroughly trained in its proper handling and be aware of the potential risks.

Signal Word: Warning^[1]

Hazard Statements:

- Causes skin irritation.^{[1][2]}
- Causes serious eye irritation.^{[1][2]}
- May cause respiratory irritation.^{[1][2]}

Precautionary Statements:

- **Prevention:** Avoid breathing dust. Wash hands and any exposed skin thoroughly after handling. Use only in a well-ventilated area. Wear protective gloves, clothing, eye, and face protection.[\[2\]](#)
- **Response:** If inhaled, remove the person to fresh air. If on skin, wash with plenty of soap and water. If in eyes, rinse cautiously with water for several minutes. If irritation persists, get medical advice/attention.[\[2\]](#)
- **Storage:** Store in a well-ventilated place. Keep the container tightly closed.[\[3\]](#)
- **Disposal:** Dispose of contents/container to an approved waste disposal plant.[\[2\]](#)

II. Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to ensure personal safety when handling 1,1-Cyclohexanediacetic acid.

Protection Type	Specification	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or NIOSH (US) approved. [3] [4]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Fire/flamm resistant and impervious clothing.	EU Directive 89/686/EEC and EN 374. [3] [4]
Respiratory Protection	A NIOSH-approved air-purifying respirator with a suitable filter cartridge for dusts if ventilation is inadequate.	NIOSH (US) or CEN (EU) approved. [4]

III. Physical and Chemical Properties

Property	Value
Chemical Formula	C ₁₀ H ₁₆ O ₄ [3]
Molecular Weight	200.23 g/mol [1]
Appearance	White powder [1]
Melting Point	181-185 °C [1]
Solubility	No data available
Flash Point	Not applicable [1]

IV. Handling and Storage Procedures

Proper handling and storage are crucial to maintaining the integrity of the compound and ensuring a safe laboratory environment.

Handling:

- Handle only in a designated and well-ventilated area, preferably in a laboratory fume hood.
[\[3\]](#)
- Avoid the formation of dust and aerosols.[\[4\]](#)
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[\[2\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[5\]](#)
- Keep containers tightly closed when not in use.[\[3\]](#)
- Store away from strong oxidizing agents.[\[2\]](#)

V. First-Aid Measures

Immediate and appropriate first-aid is critical in the event of exposure.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist. [2] [3]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops. [2] [3]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [2] [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [3] [4]

VI. Spill and Disposal Plan

A clear and effective plan for spills and waste disposal is essential for laboratory safety and environmental protection.

Spill Response:

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further leakage or spillage if it is safe to do so.

- Absorb: For small spills, use an inert absorbent material. For larger spills, dike the area to contain the material.
- Collect: Carefully sweep up or vacuum the spilled material and place it into a suitable, labeled container for disposal. Avoid generating dust.[3]
- Decontaminate: Clean the spill area thoroughly with a suitable decontamination solution.

Waste Disposal:

- Dispose of all waste materials, including contaminated PPE and cleaning materials, in accordance with local, state, and federal regulations.[4]
- Contact a licensed professional waste disposal service to dispose of this material.[4]
- Do not allow the chemical to enter drains or waterways.[3]

VII. Experimental Protocols and Biological Activity

Experimental Protocols:

While specific experimental protocols for "**CDA-IN-2**" are not available due to the ambiguity of its identity, 1,1-Cyclohexanediacetic acid is known to be used in chemical synthesis. For example, it is a key intermediate in the preparation of Gabapentin. The synthesis of its monoamide derivative involves a reaction with ammonia.[6] A general procedure for such a reaction would involve reacting 1,1-cyclohexanediacetic anhydride with aqueous ammonia, followed by acidification to precipitate the monoamide product.[7]

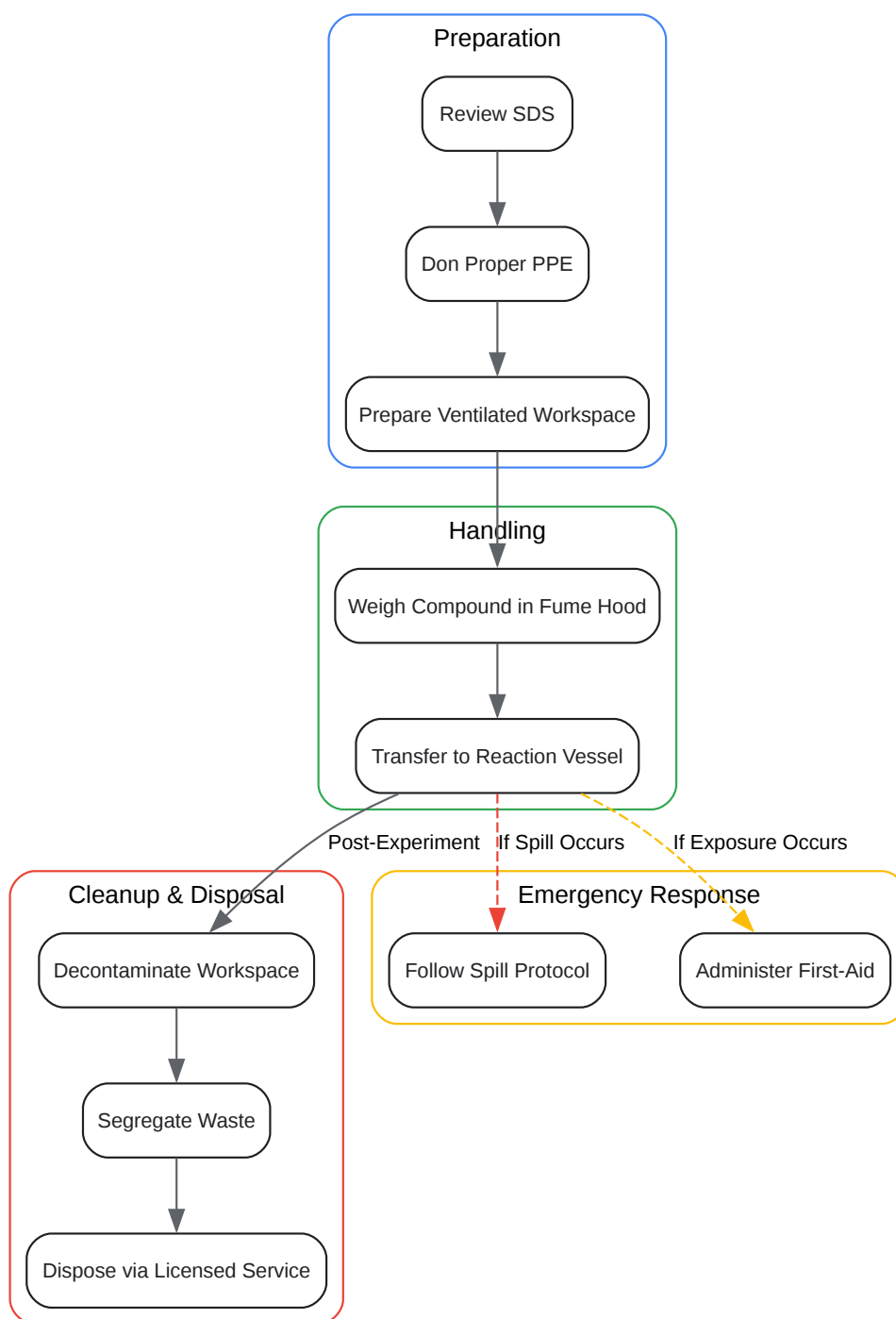
Biological Activity:

The direct biological activity and signaling pathways of 1,1-Cyclohexanediacetic acid are not well-documented in the available literature. However, derivatives of cyclohexanecarboxylic acid have shown a range of biological activities, including anti-inflammatory and antimicrobial properties.[8]

VIII. Visualized Workflow for Safe Handling

The following diagram outlines the essential workflow for the safe handling of 1,1-Cyclohexanediacetic acid in a laboratory setting.

Workflow for Safe Handling of 1,1-Cyclohexanediacetic Acid



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Caption: Safe handling workflow for 1,1-Cyclohexanediactic Acid.

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